

Safe Disposal of Cangrelor (tetrasodium): A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Cangrelor (tetrasodium)

Cat. No.: B10831623

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For researchers, scientists, and drug development professionals, the diligent management and disposal of chemical compounds like Cangrelor are fundamental to laboratory safety and environmental stewardship.[1][2] This guide provides a comprehensive, step-by-step procedure for the proper disposal of **Cangrelor (tetrasodium)**, ensuring the safety of personnel and adherence to regulatory standards.

Key Chemical and Physical Properties

A clear understanding of a compound's properties is essential for its safe handling and disposal.[1] The table below summarizes the key characteristics of **Cangrelor (tetrasodium)**.

Property	Value
Chemical Name	Cangrelor (tetrasodium)
Molecular Formula	$C_{17}H_{21}Cl_2F_3N_5Na_4O_{12}P_3S_2$ [1][3]
Molecular Weight	864.29 g/mol [1][3]
CAS Number	163706-36-3[1][3]
Storage Temperature	20°C to 25°C (68°F to 77°F)[1]
Appearance	White to off-white lyophilised powder[4]

Disposal Protocol: A Step-by-Step Approach

Adherence to the following procedures is critical for the safe and compliant disposal of Cangrelor and its associated materials. These guidelines must be implemented in conjunction with all institutional, local, state, and federal regulations.[1]

Step 1: Hazard Assessment

Before handling, thoroughly review the Safety Data Sheet (SDS) for Cangrelor to be fully aware of all potential hazards.[1] Although not classified as a hazardous substance or mixture by GHS, it is harmful if swallowed.[3][5] Impurities may have unknown toxicological properties and should be handled with a high degree of caution.[1]

Step 2: Personal Protective Equipment (PPE)

Always wear appropriate PPE to prevent accidental exposure. This is the first line of defense against contamination.[2]

- Hand Protection: Chemical-resistant gloves.[1][2]
- Eye Protection: Safety glasses with side shields or goggles.[1][2]
- Body Protection: A laboratory coat or other protective clothing is required to protect skin and personal clothing.[1][2]

- Respiratory Protection: All handling of solid Cangrelor should occur within a certified chemical fume hood to minimize inhalation risk.[2]

Step 3: Waste Segregation and Collection

All waste materials contaminated with Cangrelor must be treated as hazardous chemical waste.[2] Never dispose of Cangrelor or its containers in the regular trash or down the drain.[1] Improper disposal can lead to environmental contamination and significant legal penalties.[1][2]

- Solid Waste: All solid materials contaminated with Cangrelor, such as gloves, weighing paper, pipette tips, and absorbent pads, must be placed in a dedicated, clearly labeled, and sealed hazardous waste container that is chemically compatible and leak-proof.[1][2]
- Liquid Waste: Collect all unused Cangrelor solutions and solvent rinses in a designated hazardous liquid waste container.[1][2] This container must be securely sealed, clearly labeled, and must not be mixed with incompatible waste streams.[1][2]
- Empty Containers: Handle uncleaned, empty containers as you would the product itself. After ensuring they are empty, dispose of original containers in accordance with your institution's guidelines.[1]

Step 4: Waste Storage

Store all hazardous waste containers in a designated satellite accumulation area within the laboratory.[1][2] This area should be secure, under the control of laboratory personnel, and situated away from general traffic.[1][2]

Step 5: Final Disposal

Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.[1][2] Final disposal must be performed by a licensed hazardous waste contractor in accordance with all federal, state, and local regulations, including the Resource Conservation and Recovery Act (RCRA).[1][6]

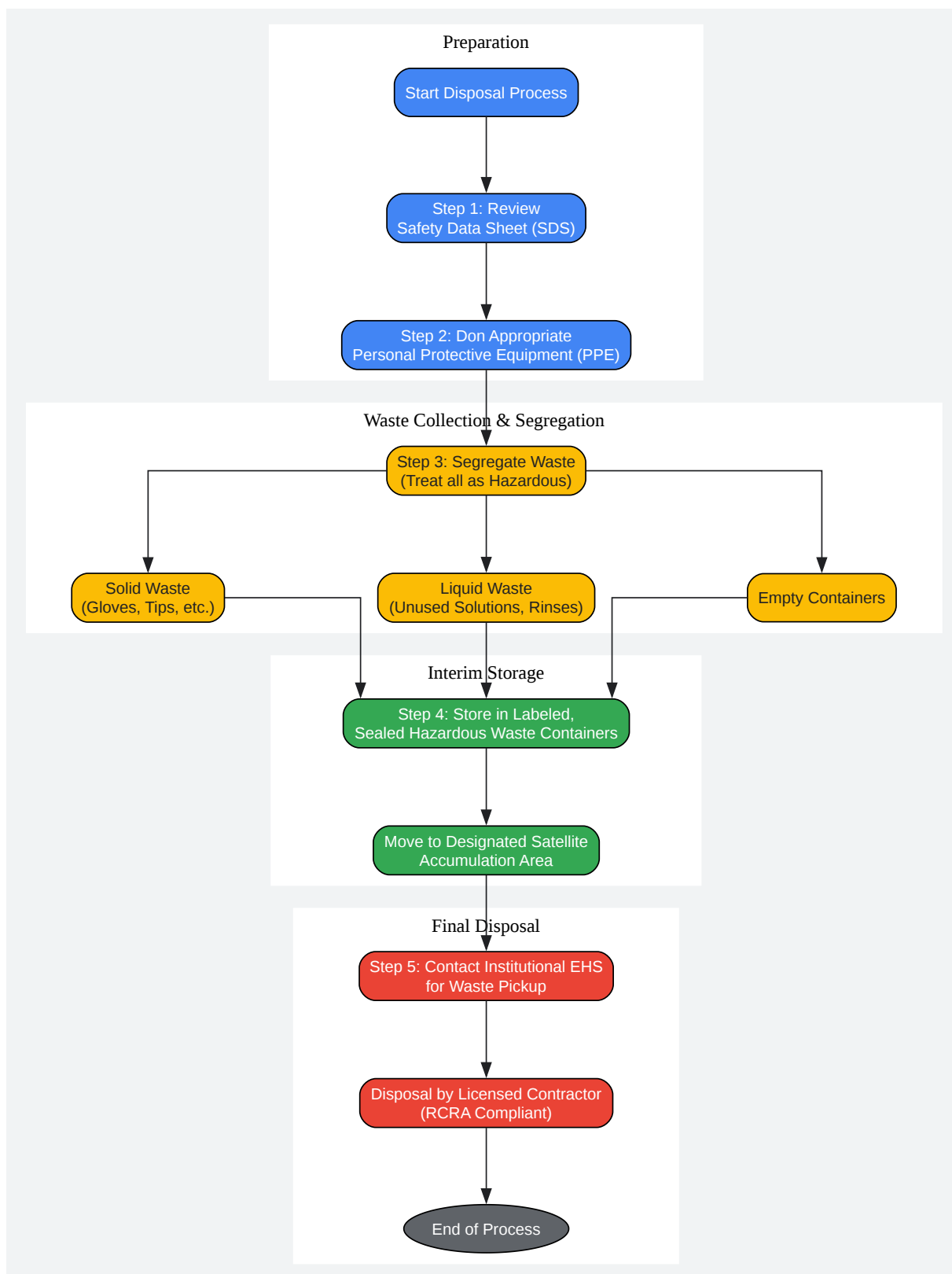
Experimental Protocols

The provided search results do not contain specific experimental protocols for the chemical neutralization or inactivation of Cangrelor for disposal purposes. The mandated procedure is to

collect and dispose of the chemical as hazardous waste through certified channels as outlined above.

Disposal Workflow Visualization

The following diagram illustrates the procedural workflow for the safe and compliant disposal of Cangrelor.



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Caption: Workflow for the proper disposal of **Cangrelor (tetrasodium)**.

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References

- [1. benchchem.com](https://www.benchchem.com) [benchchem.com]
- [2. benchchem.com](https://www.benchchem.com) [benchchem.com]
- [3. file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
- [4. ema.europa.eu](https://ema.europa.eu) [ema.europa.eu]
- [5. abmole.com](https://abmole.com) [abmole.com]
- [6. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU](#) [research.washu.edu]
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